

An In-Depth Technical Guide to 3-Bromo-5-methylpyridine-2-carboxylic acid

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Compound of Interest

Compound Name: 3-Bromo-5-methylpyridine-2-carboxylic acid

Cat. No.: B578522

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CAS Number: 1211515-68-2

This technical guide provides a comprehensive overview of **3-Bromo-5-methylpyridine-2-carboxylic acid**, a key building block for researchers, scientists, and professionals in drug development and fine chemical synthesis.

Chemical Properties and Identifiers

3-Bromo-5-methylpyridine-2-carboxylic acid, also known as 3-Bromo-5-methylpicolinic acid, is a substituted pyridine derivative. Its chemical structure incorporates a bromine atom, a methyl group, and a carboxylic acid function on the pyridine ring, making it a versatile intermediate for further chemical modifications.

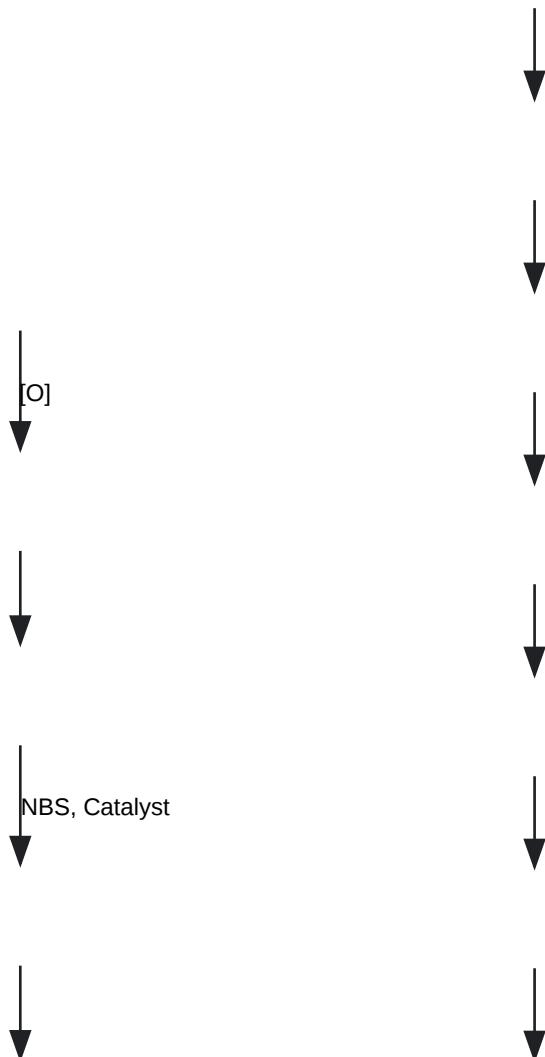
Property	Value	Reference(s)
CAS Number	1211515-68-2	[1] [2]
Molecular Formula	C ₇ H ₆ BrNO ₂	[1] [3]
Molecular Weight	216.03 g/mol	[1] [4]
Appearance	White solid	[1]
Synonyms	3-Bromo-5-methylpicolinic acid, 3-Bromo-2-carboxy-5-methylpyridine	[1]
Purity	Typically ≥97%	[1]

Synthesis and Purification

While specific, detailed reaction protocols for the synthesis of **3-Bromo-5-methylpyridine-2-carboxylic acid** are not extensively published in peer-reviewed journals, a common and logical synthetic route involves the selective bromination of 5-methylpyridine-2-carboxylic acid.

General Synthesis Workflow

The synthesis can be conceptualized as a two-step process starting from the commercially available 5-methylpyridine.

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